

Tesevatinib Tosylate: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: Tesevatinib tosylate

Cat. No.: B3026508

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of **Tesevatinib tosylate**, a multi-targeted tyrosine kinase inhibitor. This document outlines its core molecular properties, known signaling pathways, and relevant experimental data to support further research and development.

Core Molecular and Physical Properties

Tesevatinib tosylate is the tosylate salt of Tesevatinib. The addition of the tosylate group improves the solubility and stability of the parent compound, Tesevatinib.

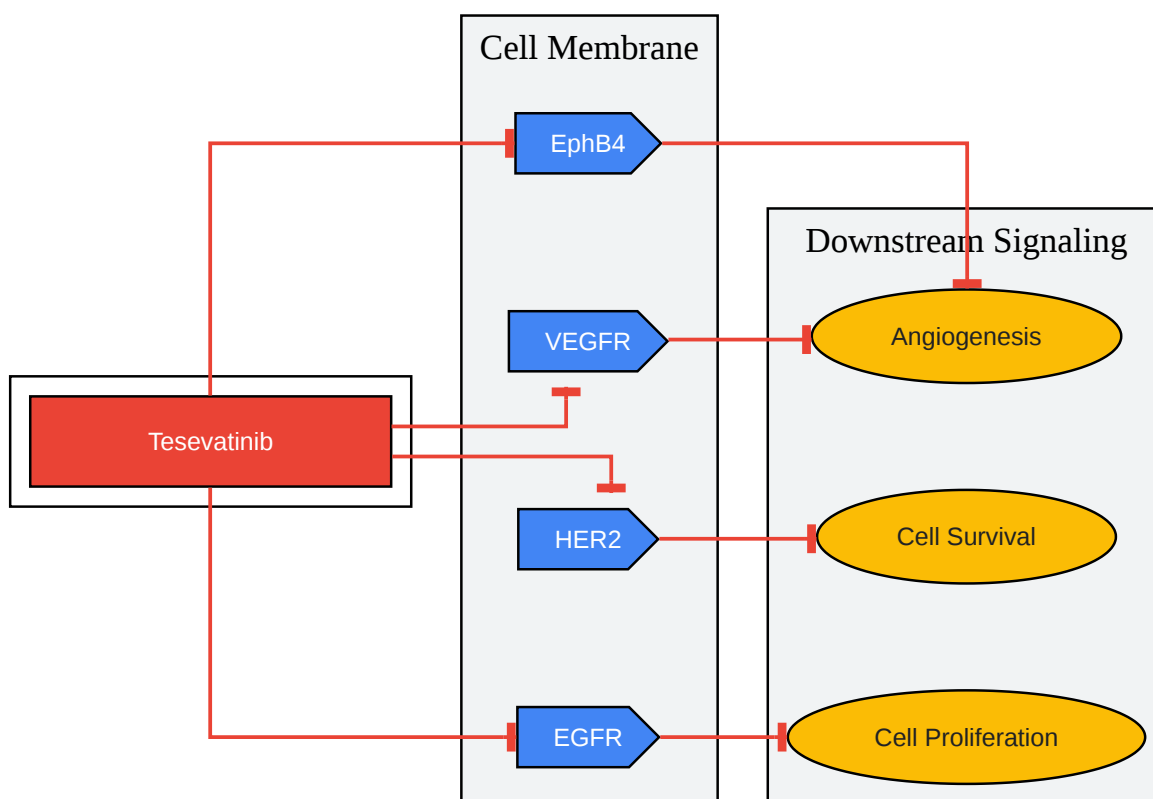
Below is a summary of the key quantitative data for Tesevatinib and its tosylate salt.

Property	Tesevatinib	Tesevatinib Tosylate
Molecular Formula	C ₂₄ H ₂₅ Cl ₂ FN ₄ O ₂ [1][2]	C ₂₄ H ₂₅ Cl ₂ FN ₄ O ₂ · C ₇ H ₈ O ₃ S[3] or C ₃₁ H ₃₃ Cl ₂ FN ₄ O ₅ S[4]
Molar Mass	491.39 g·mol ⁻¹ [1][2]	663.59 g·mol ⁻¹ [3]
Exact Mass	662.1533[3]	

Signaling Pathways and Mechanism of Action

Tesevatinib is a potent inhibitor of several receptor tyrosine kinases (RTKs) that are crucial in cancer cell proliferation and tumor angiogenesis.[2] Its primary targets include the Epidermal Growth Factor Receptor (EGFR), Vascular Endothelial Growth Factor Receptor (VEGFR), and Ephrin type-B receptor 4 (EphB4).[2] It also demonstrates inhibitory activity against HER2 and Src.[5]

The diagram below illustrates the primary signaling pathways inhibited by Tesevatinib.



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Caption: Inhibition of key receptor tyrosine kinases by Tesevatinib.

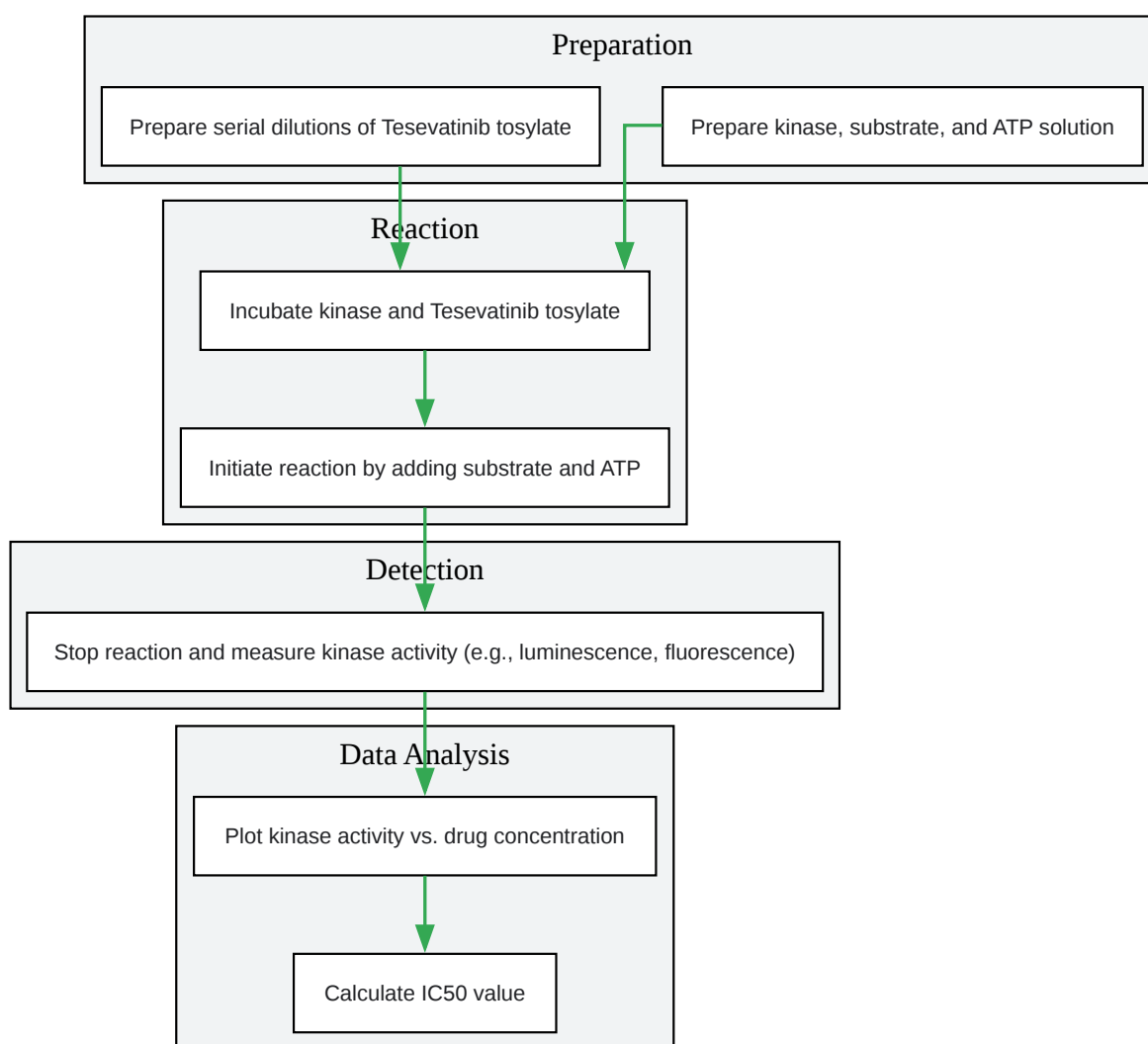
Experimental Protocols

Detailed experimental methodologies are critical for reproducing and building upon existing research. While specific, detailed protocols are often proprietary or published within specific

research papers, the general workflow for assessing the inhibitory activity of a compound like **Tesevatinib tosylate** can be outlined.

General Workflow for Kinase Inhibition Assay:

The following diagram outlines a typical workflow for an in vitro kinase inhibition assay, a common experiment to determine the potency of a drug like Tesevatinib.



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Caption: A generalized workflow for an in vitro kinase inhibition assay.

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